Structure-Activity Relationship of (R)-N-(1-Methyl-2-phenylethyl)adenosine Analogs

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Compound of Interest	
Compound Name:	*(R)-N-(1-Methyl-2-phenylethyl)adenosine*
CAS No.:	*38594-96-6*
Cat. No.:	*B1681294*

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Executive Summary: The "Gold Standard" and Its Caveats

(R)-N-(1-Methyl-2-phenylethyl)adenosine, commonly known as R-PIA, has served as a benchmark pharmacological tool for defining the Adenosine A1 Receptor (A1AR) phenotype for decades. Its structural introduction of a bulky, chiral hydrophobic group at the

-position of adenosine revolutionized our understanding of receptor subtype selectivity.

However, the landscape of adenosine signaling tools has evolved. While R-PIA remains a critical reference standard, "next-generation" analogs like CCPA and CPA offer superior selectivity profiles, particularly against the A2A and A3 subtypes. This guide objectively compares R-PIA against these alternatives, dissecting the Structure-Activity Relationship (SAR) that dictates their performance and providing actionable data for experimental design.

SAR Analysis: Decoding the Molecule

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The efficacy of R-PIA stems from specific structural modifications to the endogenous adenosine scaffold. The SAR can be broken down into three critical "instruction sets" encoded in the molecule:

A. The -Substituent (The Selectivity Driver)

The defining feature of R-PIA is the 1-methyl-2-phenylethyl group attached to the exocyclic amine (

).

- Mechanism: The A1 receptor possesses a distinct hydrophobic pocket near the

  region that is absent or structurally different in A2A receptors.
- Effect: The bulky phenyl ring occupies this pocket, stabilizing the active conformation of the A1 receptor while sterically hindering binding to the A2A receptor.
- Result: This modification confers A1 selectivity over A2A (Selectivity Ratio ~50–100 fold).

B. Stereochemistry (The Chiral Check)

The "R" configuration at the chiral center of the side chain is non-negotiable for high affinity.

- R-PIA: High affinity (

  ~ 1–2 nM). The methyl group is oriented away from steric clashes, allowing the phenyl ring to dock deeply.
- S-PIA: Low affinity (

  > 100 nM). The "S" configuration forces a steric clash within the binding pocket, preventing optimal H-bonding of the adenine core.
- Application: S-PIA is frequently used as a negative control to prove that a physiological effect is receptor-mediated and stereospecific.

C. The 2-Position (The Potency Booster)

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While R-PIA is unsubstituted at the C2 position, analogs like CCPA introduce a chlorine atom here.

- Synergy: The 2-chloro substituent sits in a secondary lipophilic pocket. When combined with an

  -cycloalkyl or phenylisopropyl group, it creates a synergistic effect, increasing A1 affinity and drastically reducing off-target A2A binding.

Comparative Performance Guide

The following data aggregates binding affinities (

) and selectivity profiles from seminal radioligand binding assays (e.g., using [^{3}H]DPCPX or [^{3}H]PIA in rat brain membranes).

Table 1: Binding Affinity & Selectivity Profile

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Compound	A1 Affinity (, nM)	A2A Affinity (, nM)	A3 Affinity (, nM)	Selectivity (A1/A2A)	Primary Use Case
R-PIA	1.2	~120	34	100x	Benchmark A1 agonist; Historical reference
CPA	0.8	580	45	725x	High selectivity A1 activation
CCPA	0.4	3,100	85	7,750x	The modern "Gold Standard" for A1 selectivity
NECA	6.3	10.3	12	~1.6x (None)	Non-selective potent agonist (Reference)
S-PIA	>200	>10,000	>1,000	N/A	Negative control for stereospecificity

> *Critical Insight: Note the A3 Affinity column. R-PIA is surprisingly potent at the A3 receptor (*

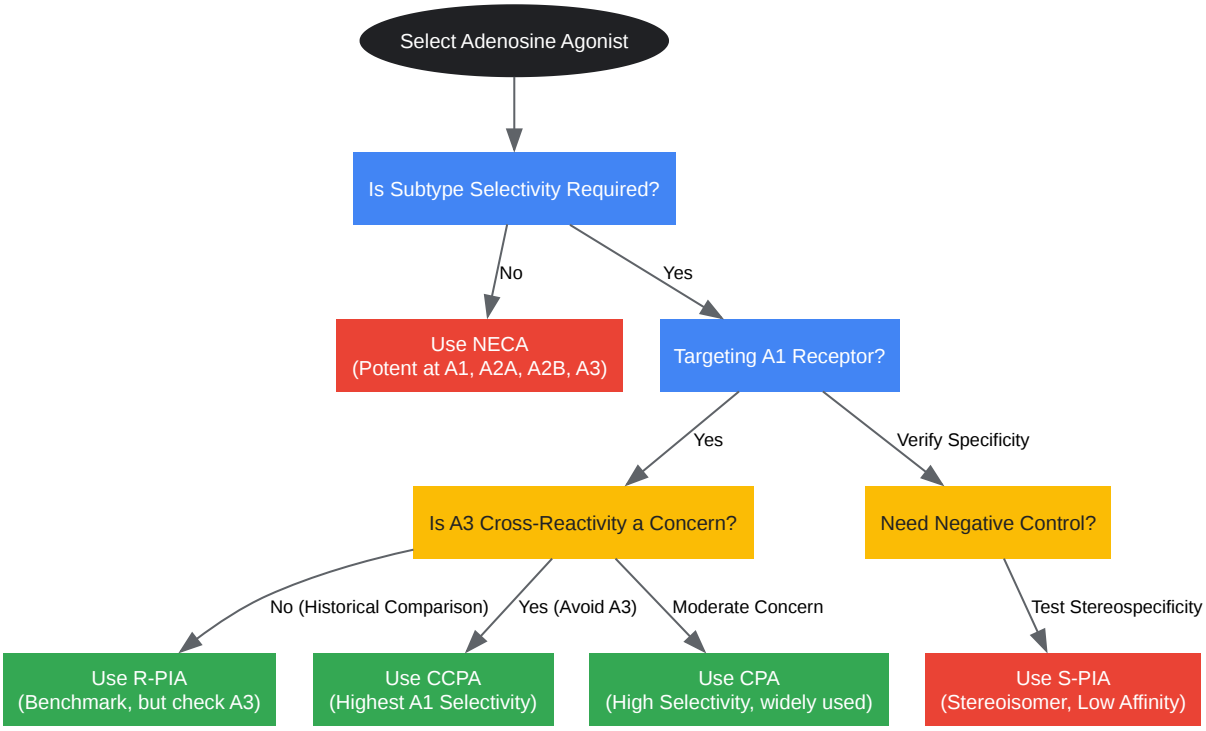
~ 34 nM). In systems with high A3 expression (e.g., mast cells, certain tumors), effects attributed to A1 via R-PIA may actually be A3-mediated. CCPA is preferred when A3 cross-reactivity is a concern.

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Visualizing the Logic

Diagram 1: SAR Decision Tree for Ligand Selection

This diagram illustrates the logical flow for selecting the appropriate adenosine analog based on experimental needs.



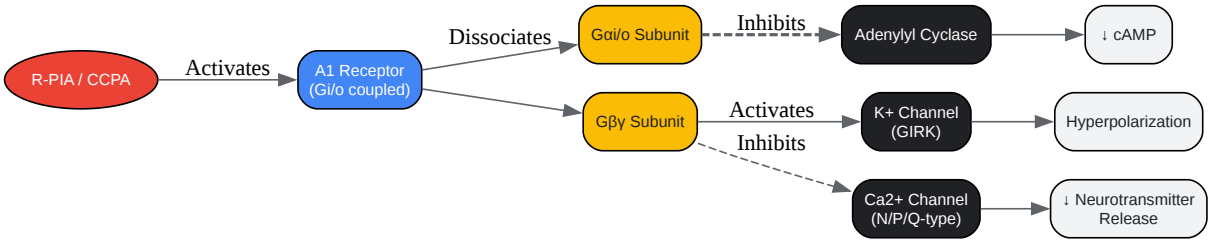
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Caption: Decision logic for selecting adenosine receptor agonists based on selectivity requirements and potential off-target risks.

Diagram 2: A1 Receptor Signaling Pathway

Understanding the downstream effects of R-PIA activation is crucial for assay design.

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Caption: Canonical signaling cascade activated by R-PIA binding to the Gi/o-coupled A1 Adenosine Receptor.

Experimental Protocols

To validate the SAR data or utilize R-PIA in your own research, use the following standardized protocols.

Protocol A: Radioligand Binding Assay (A1 Receptor)

Objective: Determine

values for novel analogs using R-PIA as a reference.

- Membrane Preparation:
  - Homogenize rat cerebral cortex (rich in A1) or CHO-hA1R cells in ice-cold Buffer A (50 mM Tris-HCl, pH 7.4).
  - Centrifuge at 48,000

    for 15 min. Resuspend pellet in Buffer A containing 2 IU/mL Adenosine Deaminase (ADA) to remove endogenous adenosine.
  - Incubate at 37°C for 30 min, then recentrifuge and resuspend.
- Incubation:

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- Prepare assay tubes:
  - Total Binding: Membrane + [^{3}H]DPCPX (0.5 nM).
  - Non-Specific Binding: Membrane + [^{3}H]DPCPX + 10 µM R-PIA (or CPA).
  - Test: Membrane + [^{3}H]DPCPX + Increasing concentrations of Test Compound (

    to

    M).
- Incubate at 25°C for 60–90 minutes to reach equilibrium.

- Filtration:
  - Rapidly filter through Whatman GF/B filters using a cell harvester.
  - Wash 3x with ice-cold Buffer A.
- Analysis:
  - Count radioactivity via liquid scintillation.
  - Calculate

    using non-linear regression and convert to

    using the Cheng-Prusoff equation:

    .

Protocol B: Functional cAMP Inhibition Assay

Objective: Verify agonism and measure potency (

).

- Cell Culture: Use CHO cells stably expressing human A1AR.
- Stimulation:

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- Pre-incubate cells with ADA (2 IU/mL) and Rolipram (phosphodiesterase inhibitor, 20 µM).
- Stimulate Adenylyl Cyclase with Forskolin (1–10 µM) to raise cAMP levels.
- Simultaneously treat with varying concentrations of R-PIA.[1]

- Detection:
  - Lyse cells after 20 min.
  - Quantify cAMP using a TR-FRET or ELISA kit.
  - Result: R-PIA should dose-dependently inhibit the Forskolin-induced cAMP spike.

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